

Parecoxib-d5 Sodium: Operational Disposal & Safety Guide

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Compound of Interest

Compound Name: Parecoxib-d5 Sodium

Cat. No.: B1158104

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Executive Summary & Substance Profile

Parecoxib-d5 Sodium is a deuterated stable isotope used primarily as an internal standard in LC-MS/MS workflows for the quantification of Parecoxib (a prodrug of Valdecoxib). While chemically identical to the non-labeled drug regarding toxicity, its application in laboratory settings involves high-value, milligram-scale quantities.

Critical Safety Alert: Parecoxib is a Reproductive Toxin (Category 1B/2) and a Specific Target Organ Toxicant. Disposal must strictly prevent environmental release and occupational exposure.

Property	Data
CAS Number	198470-85-8 (Unlabeled); Labeled CAS varies by supplier
Molecular Formula	C19H12D5N2NaO4S
Solubility	Soluble in Water, Methanol, DMSO
Primary Hazard	H361: Suspected of damaging fertility or the unborn child.H372: Causes damage to organs through prolonged/repeated exposure.
RCRA Status (US)	Non-listed (Not P or U listed), but regulated as Hazardous Pharmaceutical Waste due to toxicity profile.

Hazard Identification & Waste Characterization

Before disposal, you must characterize the waste stream. Although Parecoxib is not explicitly listed on the EPA P-list or U-list (40 CFR 261.33), it must be managed as Hazardous Chemical Waste due to its GHS classification as a reproductive toxin.

The "Deuterium" Factor

The presence of deuterium (d5) does not alter the chemical toxicity or waste classification compared to the native compound. However, due to the high cost of isotopic standards, "waste" often occurs in two distinct forms:

- Micro-Waste: Residual stock solutions (high concentration).
- Mixed-Waste: LC-MS effluent (low concentration, high solvent volume).

Pre-Disposal Protocol: Segregation & Containment

Effective disposal begins at the bench. Mixing incompatible streams increases disposal costs and safety risks.

A. Solid Waste (Vials, Contaminated PPE)

- Primary Container: Place empty vials, caps, and weighing boats into a clear, sealable polyethylene bag (4 mil thickness).
- Secondary Container: Deposit the sealed bag into a Rigid White or Yellow Container labeled "Trace Chemo/Toxic Pharmaceutical Waste."
 - Note: Do not use Red Biohazard bags unless the waste is also infectious (e.g., human plasma samples).

B. Liquid Waste (Stock Solutions & Effluent)

- Segregation Rule: Do not mix aqueous Parecoxib waste with oxidizers (e.g., Nitric Acid) or halogenated solvents (e.g., Chloroform) unless necessary for the assay.
- Labeling: All containers must be labeled "HAZARDOUS WASTE" with the specific constituents listed (e.g., "Methanol 50%, Water 50%, Trace Parecoxib Sodium").

Detailed Disposal Workflows

Workflow 1: Expired/Residual Stock Solution (High Conc.)

Context: You have 0.5 mL of expired 1 mg/mL Parecoxib-d5 in DMSO.

- Do Not Sew: Never pour down the drain.
- Bulking: Pour the residual liquid into the Non-Halogenated Organic Solvent waste stream (typically the "Flammable Solvents" carboy).
 - Reasoning: The incineration parameters for flammable solvents (high BTU) ensure complete thermal destruction of the API.
- Vial Disposal: Rinse the empty vial once with methanol; add the rinse to the solvent waste. Discard the vial as Solid Pharmaceutical Waste (see Section 3A).

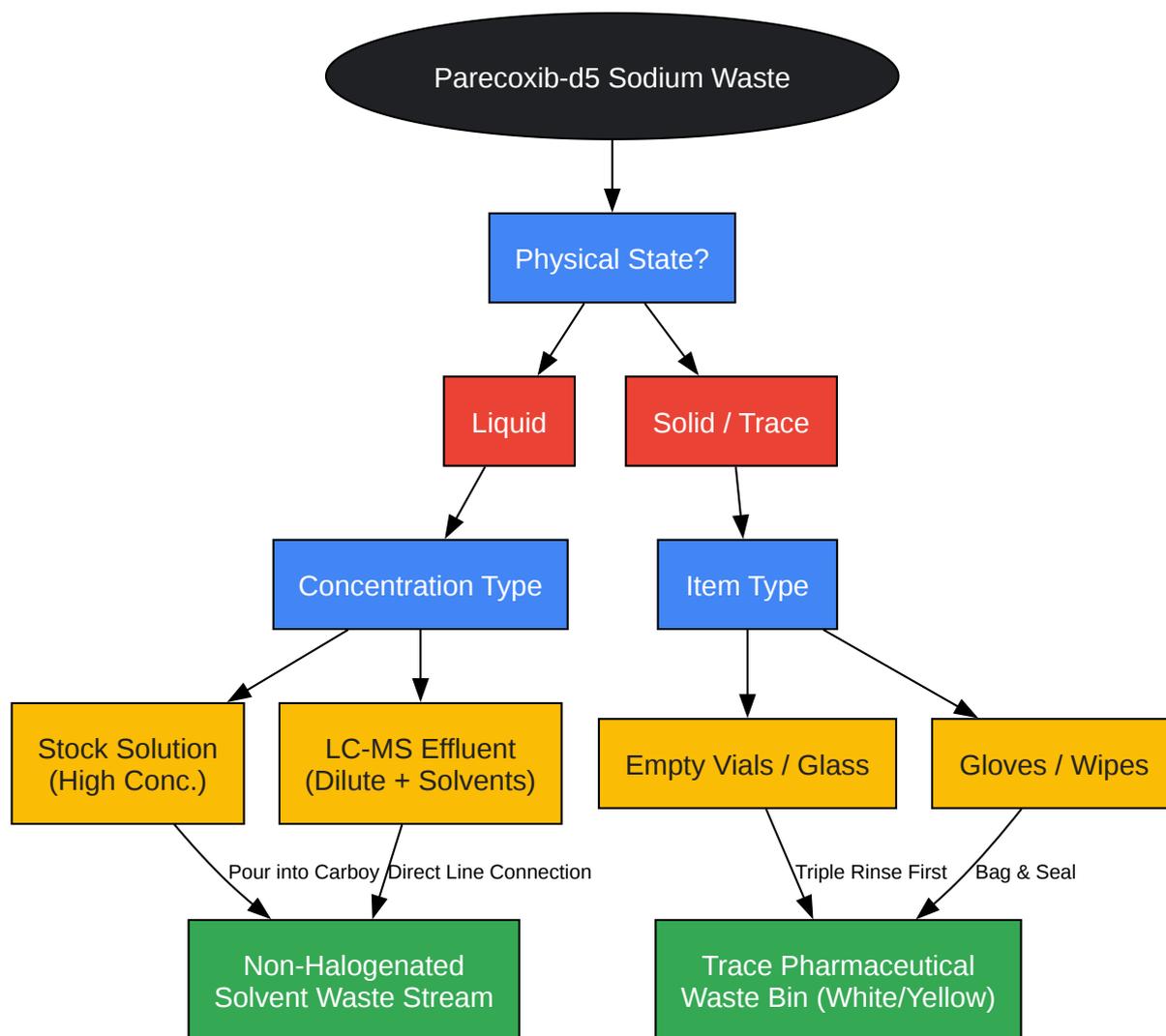
Workflow 2: LC-MS/MS Effluent (Mixed Waste)

Context: Mobile phase waste containing Acetonitrile/Water and trace Parecoxib-d5.

- Collection: Connect the LC diversion valve or waste line directly to a closed waste container (e.g., Safety Can with quick-disconnect fittings).
 - Safety Check: Ensure the container is vented through a charcoal filter or fume hood to prevent pressure buildup.
- Classification: This is Dual-Hazard Waste:
 - Ignitable (D001): Due to Acetonitrile/Methanol content >24%.
 - Toxic: Due to Parecoxib content.
- Disposal Action: Ship as Flammable Hazardous Waste for fuel blending or incineration.

Decision Logic Diagram (DOT Visualization)

The following diagram outlines the decision process for segregating Parecoxib-d5 waste streams.



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Caption: Operational decision tree for segregating **Parecoxib-d5 Sodium** waste streams based on physical state and concentration.

Emergency Spill Procedures

In the event of a spill involving Parecoxib-d5 powder or stock solution:

- Evacuate & PPE: Clear the immediate area. Don double nitrile gloves, safety goggles, and a P95/N95 respirator (if powder is aerosolized).
- Containment:
 - Powder: Cover with wet paper towels to prevent dust generation. Wipe up carefully.
 - Liquid: Absorb with vermiculite or spill pads.
- Decontamination: Clean the surface with a soap/water solution followed by 70% Isopropanol.
 - Note: Strong oxidizers (bleach) are not required and may react with other chemicals in the lab; standard surfactant cleaning is sufficient to remove the drug physically.
- Disposal: Place all cleanup materials into the Solid Pharmaceutical Waste bin.

Regulatory Compliance & References

Compliance is non-negotiable. This protocol aligns with US EPA RCRA standards and OSHA Hazard Communication.

Key Regulations[1][2][3][4][5][6][7]

- EPA 40 CFR Part 266 Subpart P: "Management Standards for Hazardous Waste Pharmaceuticals." [1] (Mandatory for healthcare, recommended best practice for labs).
- EPA 40 CFR 262.11: Hazardous Waste Determination.

References

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